

An In-depth Technical Guide to Chlorourea (CAS 3135-74-8)

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Compound of Interest

Compound Name:	Chlorourea
Cat. No.:	B8728648

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Introduction

Chlorourea (CAS 3135-74-8), also known as **N-chlorourea** or **monochlorourea**, is a reactive chemical intermediate with the molecular formula $\text{CH}_3\text{CIN}_2\text{O}$.^[1] While not a therapeutic agent itself, its significance lies in its role as a key intermediate in various chemical processes, most notably in the chlorination of urea in water treatment and as a potential reagent in organic synthesis. This guide provides a comprehensive overview of the known properties, synthesis, and reactivity of **chlorourea**, with a focus on the technical details relevant to scientific and research applications.

Chemical and Physical Properties

Chlorourea is a derivative of urea where one of the amide hydrogens is substituted by a chlorine atom. Due to its reactive nature, detailed experimental data on the pure substance is limited in publicly available literature. The following tables summarize the available computed and basic physical properties.

Table 1: General Properties of Chlorourea

Property	Value	Source
CAS Number	3135-74-8	[1]
Molecular Formula	CH ₃ CIN ₂ O	[1]
Molecular Weight	94.50 g/mol	[1]
IUPAC Name	chlorourea	[1]
Synonyms	N-Chlorourea, Monochlorourea	[1]
Canonical SMILES	C(=O)(N)NCI	[1]
InChI	InChI=1S/CH3CIN2O/c2-4-1(3)5/h(H3,3,4,5)	[1]
InChIKey	RMXVHZFHSKRJN- UHFFFAOYSA-N	[1]

Table 2: Computed Physicochemical Properties

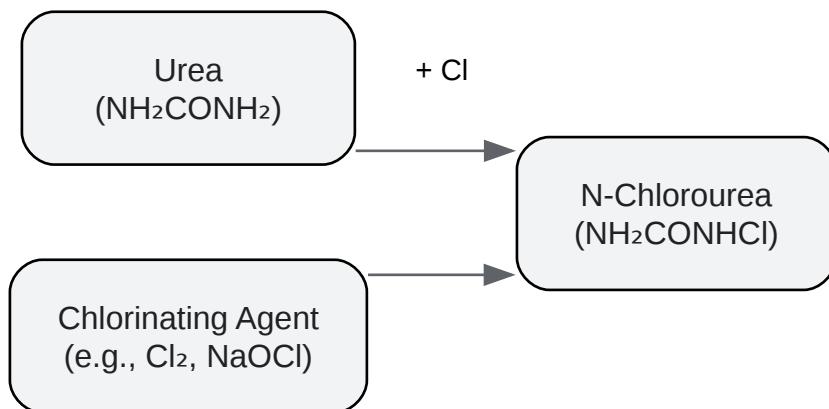
Property	Value	Source
XLogP3-AA	-0.6	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	0	[1]
Exact Mass	93.9933904 Da	[1]
Monoisotopic Mass	93.9933904 Da	[1]
Topological Polar Surface Area	55.1 Å ²	[1]
Heavy Atom Count	5	[1]
Complexity	44.9	[1]

Synthesis and Reactivity

General Synthesis Method: Chlorination of Urea

The primary route to **chlorourea** is the direct N-chlorination of urea. This reaction is the initial and often rate-limiting step in the overall chlorination of urea, a process extensively studied in the context of water disinfection, particularly in swimming pools.

Reaction Scheme:



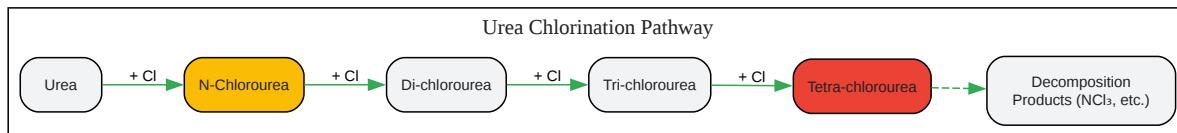
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Caption: General synthesis of N-**Chlorourea** via chlorination of Urea.

While specific, detailed experimental protocols for the laboratory-scale synthesis and purification of **chlorourea** are not readily available in the reviewed literature, the general principle involves the reaction of urea with a chlorinating agent. The reaction is known to proceed through a series of steps, with **N-chlorourea** being the first product formed.

Reactivity and Further Chlorination

N-chlorourea is a reactive intermediate that can undergo further chlorination to yield di-, tri-, and ultimately **tetrachlorourea**. The fully N-chlorinated urea is unstable and can decompose. This multi-step chlorination process is a key aspect of its chemistry in aqueous chlorinated environments.



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Caption: Stepwise chlorination of urea, with **N-chlorourea** as the initial product.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis, purification, and characterization of pure, isolated **chlorourea** (CAS 3135-74-8) could not be located in the publicly accessible scientific literature during the course of this review. The majority of the available literature discusses its formation and reactivity *in situ*, particularly in aqueous solutions.

For researchers requiring this compound, it is recommended to consult specialized chemical synthesis literature or consider custom synthesis from a reputable chemical supplier. Any synthetic attempt should be conducted with extreme caution due to the potential reactivity and instability of N-chloro compounds.

Analytical Characterization

Experimental spectral data (NMR, IR, Mass Spectrometry) for pure **chlorourea** is not readily available in public databases. Characterization of this compound would likely rely on a combination of these techniques, performed on a freshly prepared and purified sample.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR would be crucial for confirming the structure. The ¹H NMR spectrum would be expected to show signals for the NH₂ and NH protons, with chemical shifts influenced by the adjacent carbonyl and chloroamine groups. ¹⁵N NMR could also provide valuable information but may be complicated by the quadrupolar nature of the ¹⁴N nucleus.

- Infrared (IR) Spectroscopy: The IR spectrum would be expected to show characteristic absorption bands for the N-H stretching and bending vibrations, as well as a strong C=O (carbonyl) stretching band. The presence of the N-Cl bond would also influence the spectrum.
- Mass Spectrometry (MS): Mass spectrometry would be used to confirm the molecular weight and fragmentation pattern. The presence of chlorine would be indicated by the characteristic isotopic pattern (^{35}Cl and ^{37}Cl).

Applications in Research

The primary application of **chlorourea** in a research context is as a chemical intermediate and a subject of study in reaction kinetics and mechanisms.

- Water Treatment Chemistry: It is a key species in understanding the breakdown of urea in chlorinated water systems, which is relevant for swimming pool maintenance and wastewater treatment.
- Organic Synthesis: As a reactive N-chloro compound, it has potential as a reagent in organic synthesis, for example, in amination or chlorination reactions. However, its application in this area is not as widespread as other N-halo reagents.
- Photochemistry: The photolysis of N-**chlorourea** has been investigated as a potential advanced oxidation process for the removal of urea from water.^[2]

Safety and Handling

Specific safety data for pure **chlorourea** is limited. However, as an N-chloro compound, it should be handled with care. N-chloro compounds can be unstable and may decompose, sometimes vigorously, upon heating or exposure to light. They are also potent oxidizing agents.

General Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (gloves, safety glasses, lab coat).
- Avoid heating the compound unless its thermal stability is known.

- Store in a cool, dark, and dry place, away from incompatible materials such as reducing agents.

Conclusion

Chlorourea (CAS 3135-74-8) is a chemically significant molecule, primarily recognized for its role as the initial intermediate in the chlorination of urea. While its physical and chemical properties have been estimated through computational methods, detailed experimental data, particularly regarding its synthesis, purification, and spectral characterization, remain scarce in the public domain. For researchers in environmental science, water treatment, and synthetic chemistry, a deeper understanding of this reactive compound is crucial. Further research into the isolation and characterization of pure **chlorourea** would be highly valuable to the scientific community.

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References

- 1. Monochlorourea | CH₃CIN₂O | CID 11829366 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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